

# Spray Pyrolysis Synthesis of Strontium Titanate: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Strontium titanate*

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This document provides detailed application notes and experimental protocols for the synthesis of **strontium titanate** ( $\text{SrTiO}_3$ ) thin films and nanoparticles using the spray pyrolysis technique.

**Strontium titanate**, a perovskite oxide, is a promising material in various fields, including photocatalysis, electronics, and solid oxide fuel cells, owing to its high dielectric constant, thermal stability, and unique photocatalytic properties. Spray pyrolysis offers a cost-effective and scalable method for producing high-quality  $\text{SrTiO}_3$  with controlled properties.

## Overview of the Spray Pyrolysis Technique

Spray pyrolysis is a versatile deposition technique that involves the thermal decomposition of a precursor solution sprayed onto a heated substrate. The process begins with the atomization of the precursor solution into fine droplets. These droplets are then directed towards a heated substrate where the solvent evaporates, and the precursor salts decompose to form the desired material. The quality and properties of the resulting thin film or powder are highly dependent on several key parameters, including the precursor chemistry, substrate temperature, solution spray rate, and post-deposition annealing treatment.

## Experimental Protocols

This section details two primary protocols for the synthesis of  $\text{SrTiO}_3$ : a conventional spray pyrolysis method for thin film deposition and a flame spray pyrolysis method for nanoparticle synthesis.

## Protocol 1: Conventional Spray Pyrolysis for SrTiO<sub>3</sub> Thin Films

This protocol is designed for the deposition of **strontium titanate** thin films on a heated substrate.

### 2.1.1. Precursor Solution Preparation

Two common precursor recipes are provided below.

#### Recipe A: Chloride-Based Precursors

- Prepare a 0.1 M aqueous solution of strontium chloride hexahydrate (SrCl<sub>2</sub>·6H<sub>2</sub>O).
- Prepare a 0.1 M aqueous solution of titanium(III) chloride (TiCl<sub>3</sub>).
- Mix the two solutions in a 1:1 molar ratio to achieve a stoichiometric Sr:Ti ratio. The final solution volume can be scaled as needed (e.g., 100 ml).

#### Recipe B: Nitrate and Alkoxide-Based Precursors

- Prepare an aqueous solution with strontium nitrate (Sr(NO<sub>3</sub>)<sub>2</sub>), titanium isopropoxide ([ (CH<sub>3</sub>)<sub>2</sub>CHO ]<sub>4</sub>Ti), and nitric acid (HNO<sub>3</sub>).
- The recommended molar ratio is Sr(NO<sub>3</sub>)<sub>2</sub> : [ (CH<sub>3</sub>)<sub>2</sub>CHO ]<sub>4</sub>Ti : HNO<sub>3</sub> = 19:1:20. Nitric acid is added to control the hydrolysis of the titanium precursor.
- Stir the solution at room temperature until all components are fully dissolved and the solution is clear.

### 2.1.2. Spray Pyrolysis Deposition

- Clean the desired substrate (e.g., glass, silicon, or platinum-coated silicon) thoroughly using a standard cleaning procedure (e.g., sonication in acetone, isopropanol, and deionized water).
- Preheat the substrate to the desired deposition temperature, typically in the range of 350 °C to 700 °C. The substrate temperature is a critical parameter influencing the film's crystallinity

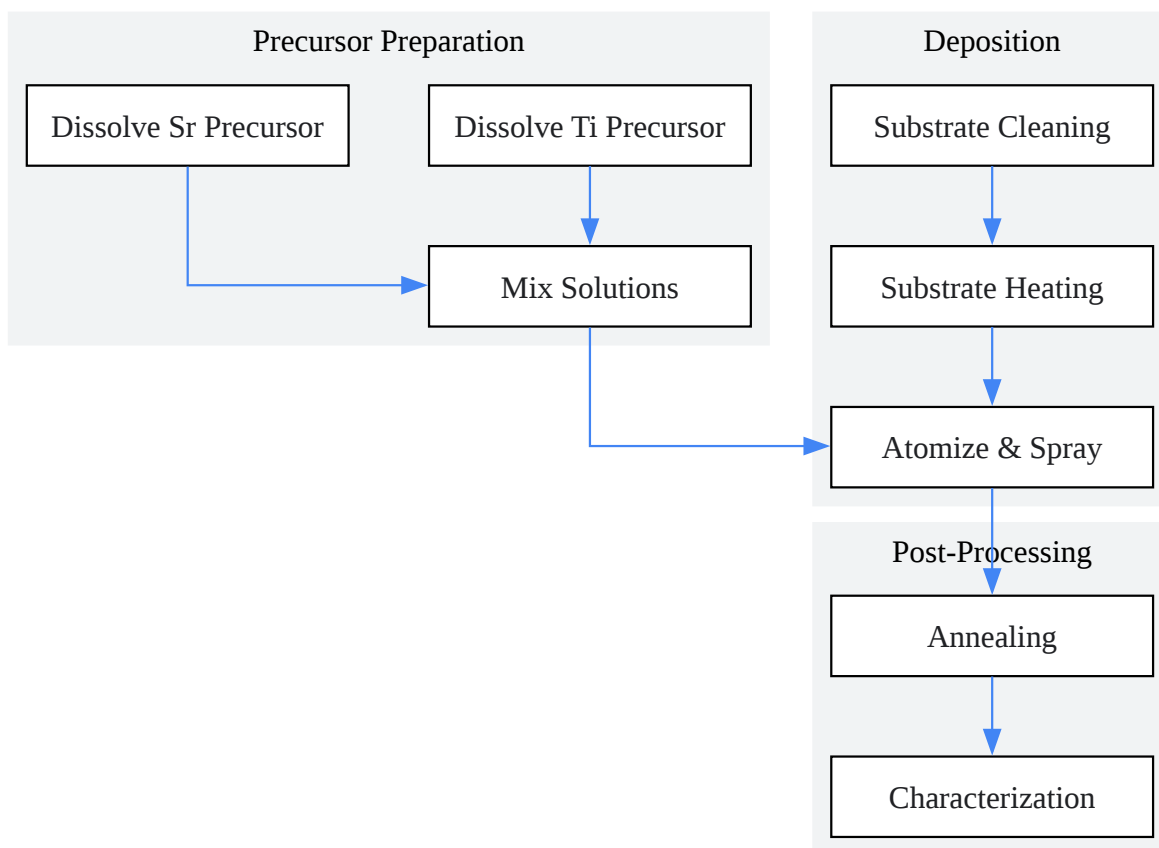
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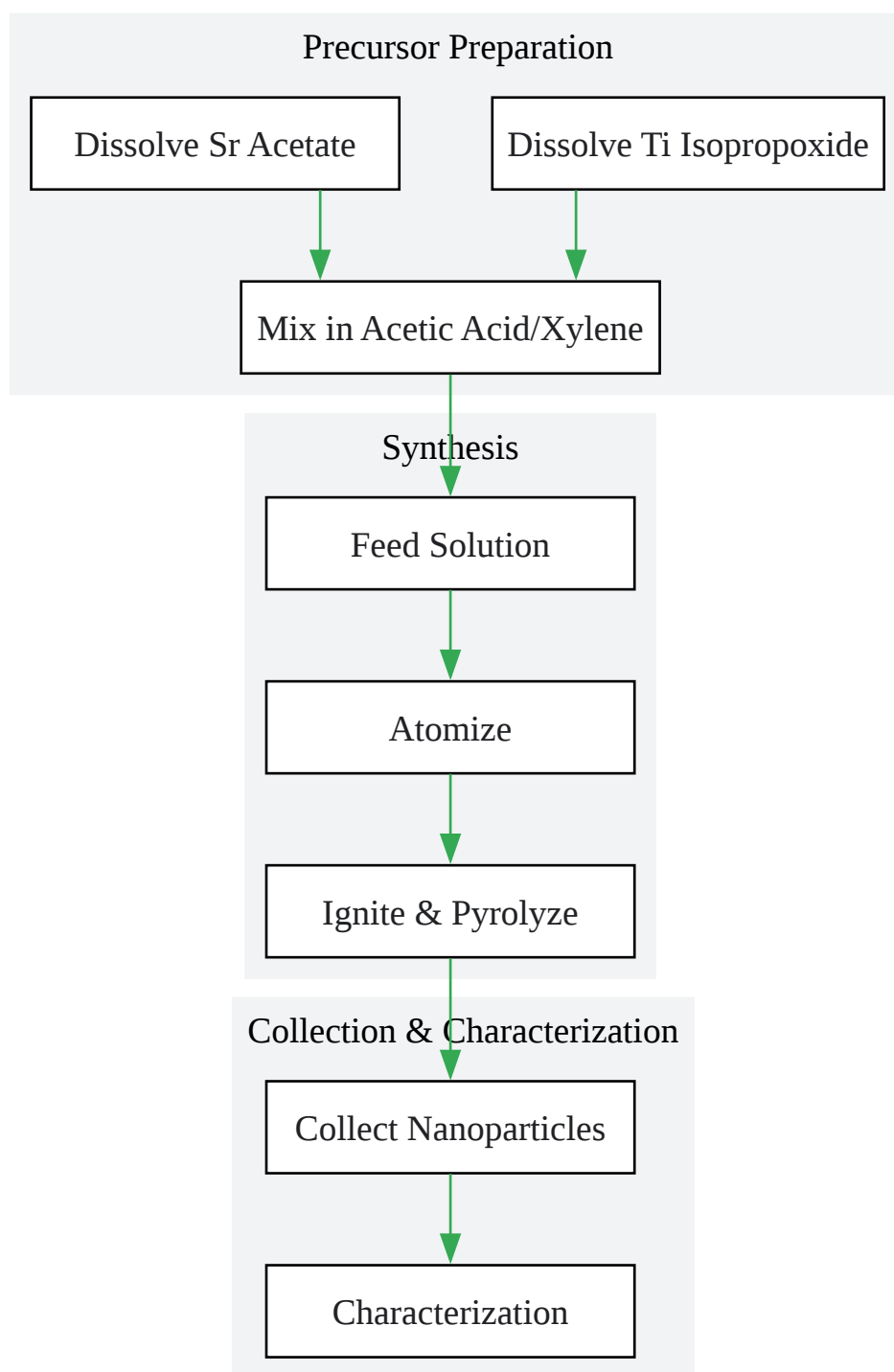
- Set up the spray pyrolysis apparatus with the prepared precursor solution.
- Atomize the solution using a carrier gas (e.g., compressed air) at a defined pressure (e.g., 10 LPM).
- Maintain a constant spray rate and a fixed nozzle-to-substrate distance (e.g., 24 cm).
- Spray the precursor solution onto the heated substrate. The total volume of the solution sprayed will determine the final film thickness.
- For layered deposition, a sequential spraying of  $\text{TiO}_2$  and  $\text{SrO}$  precursor solutions can be performed to form the  $\text{SrTiO}_3$  film.

#### 2.1.3. Post-Deposition Annealing

- After deposition, the films are often amorphous or poorly crystalline. A post-annealing step is crucial to improve crystallinity and control the final phase.
- Transfer the coated substrate to a furnace and anneal at a temperature between 500 °C and 1000 °C for a duration ranging from 30 minutes to several hours. The annealing atmosphere (e.g., air or a controlled atmosphere) can also influence the film's properties.

#### Experimental Workflow for Conventional Spray Pyrolysis





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